

Spectroscopic Analysis of 1-Methylcyclopentanol: A Technical Guide

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Compound of Interest

Compound Name: **1-Methylcyclopentanol**

Cat. No.: **B105226**

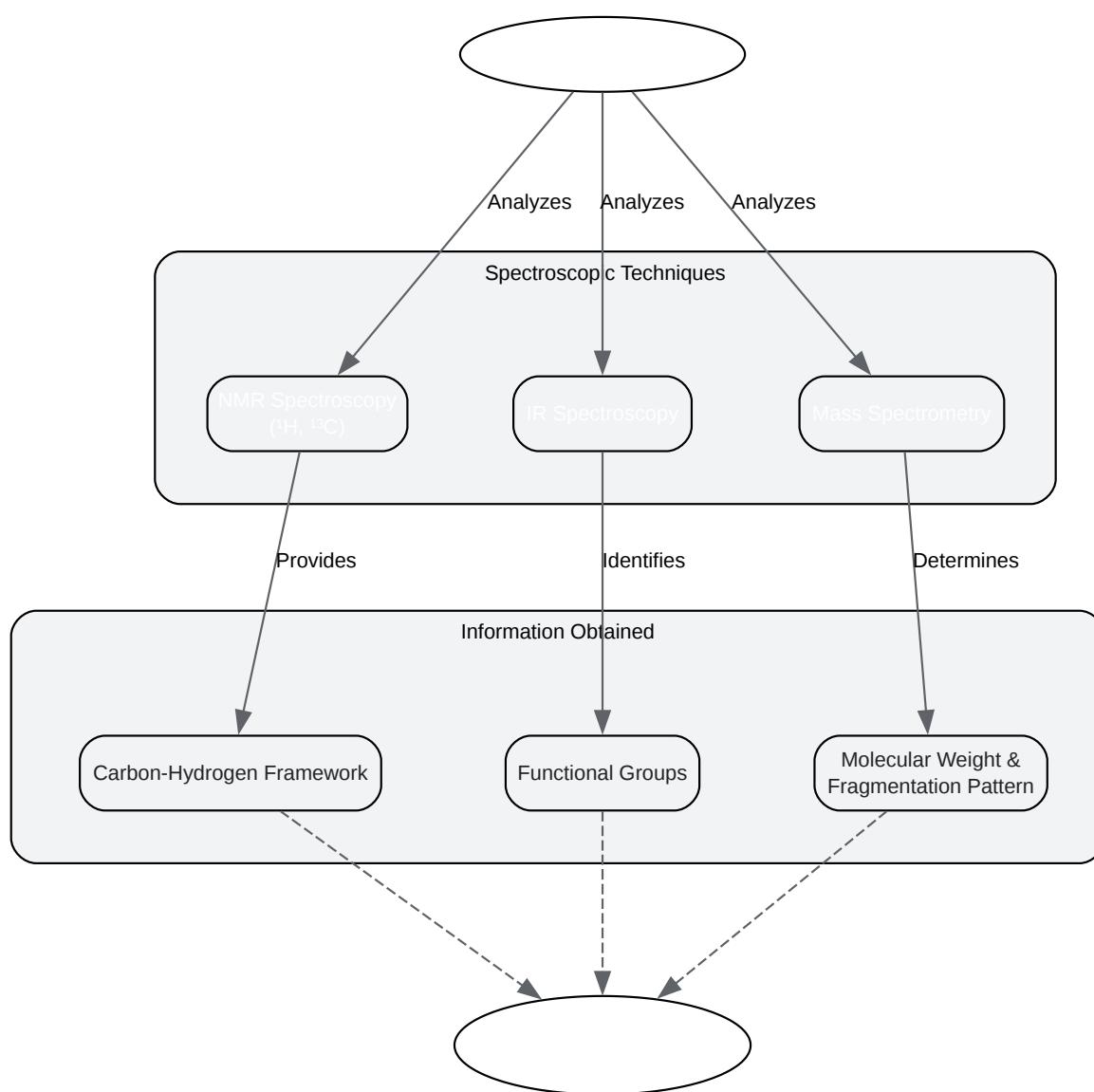
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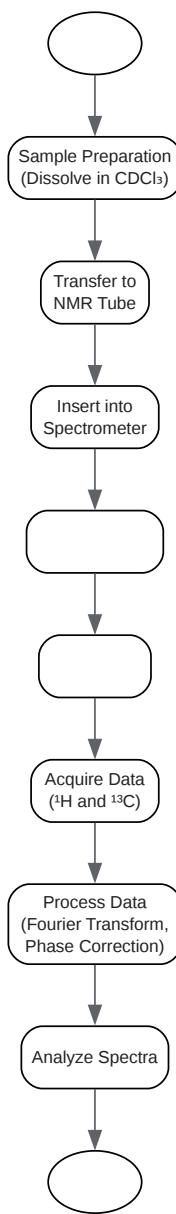
This in-depth technical guide provides a comprehensive overview of the spectroscopic analysis of **1-methylcyclopentanol**, a tertiary alcohol with significant applications in chemical synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visualizations to aid in the characterization of this compound.

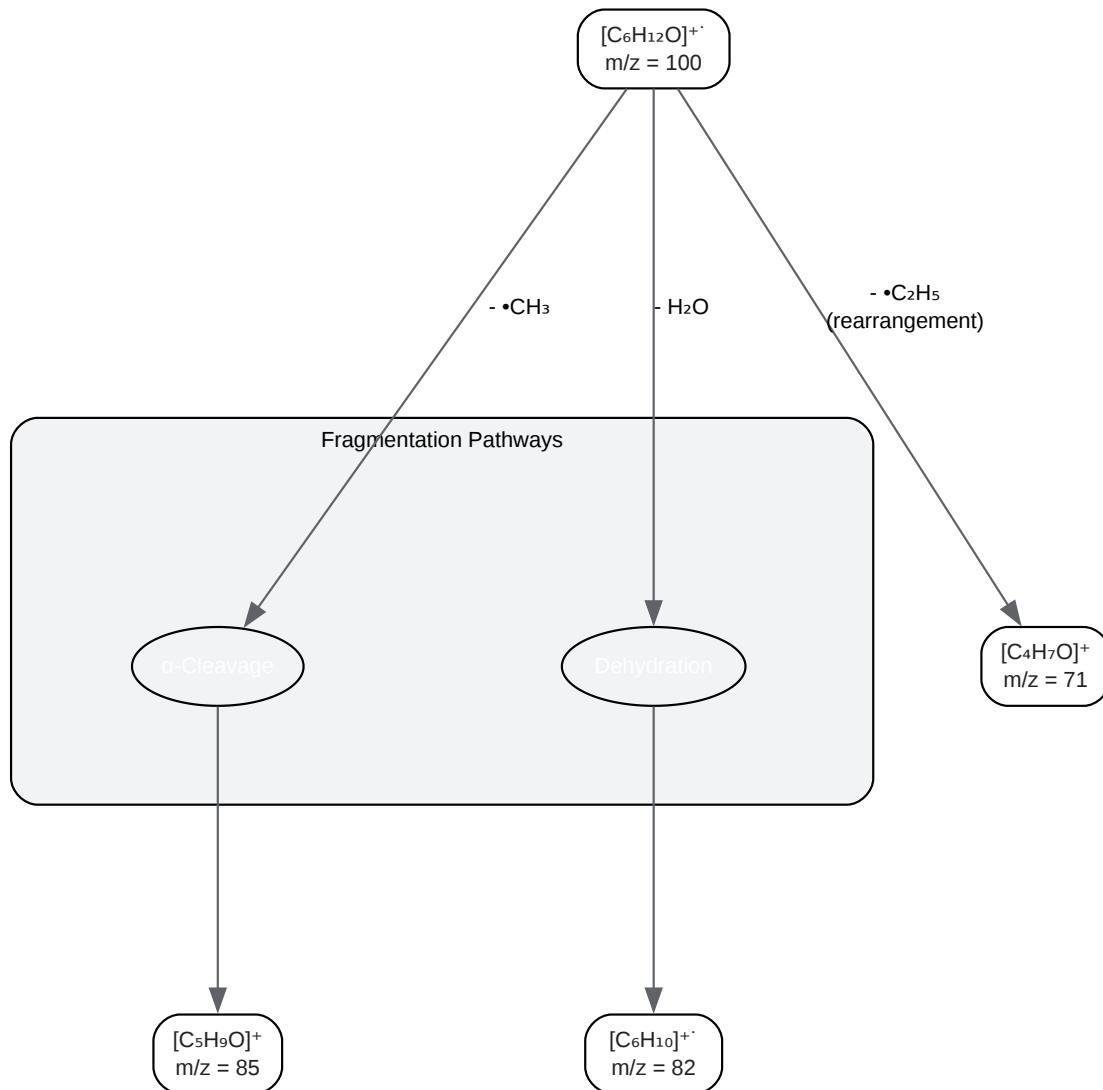
Molecular Structure and Spectroscopic Overview

1-Methylcyclopentanol ($C_6H_{12}O$, MW: 100.16 g/mol) is a cyclic alcohol whose structure gives rise to a distinct spectroscopic signature.[\[1\]](#)[\[2\]](#)[\[3\]](#) This guide will delve into the analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Logical Relationship of Spectroscopic Analysis







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References

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- 3. Cyclopentanol, 1-methyl- [webbook.nist.gov]
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